

# 7-Bromotetradecane: A Versatile Precursor for Advanced Functionalized Materials

**Author:** BenchChem Technical Support Team. **Date:** March 2026

## Compound of Interest

Compound Name: 7-Bromotetradecane

CAS No.: 74036-97-8

Cat. No.: B3281734

[Get Quote](#)

Application Note and Detailed Protocols

## Introduction: The Strategic Advantage of 7-Bromotetradecane in Material Science

In the pursuit of novel materials with tailored properties, the strategic selection of molecular precursors is of paramount importance. **7-Bromotetradecane**, a secondary long-chain alkyl halide, emerges as a significant building block for the synthesis of a diverse array of functionalized materials. Its C14 backbone is particularly valuable for imparting desirable characteristics such as hydrophobicity, self-assembly, and solubility in nonpolar media. These properties are crucial in the development of advanced materials for applications ranging from organic electronics and surface modifiers to drug delivery systems.<sup>[1][2][3][4][5]</sup> The functionalization of materials with long alkyl chains can significantly alter their surface energy, leading to applications in water-repellent coatings and oil-water separation technologies.<sup>[1][2]</sup>

This document provides a comprehensive guide for researchers, scientists, and drug development professionals on the utilization of **7-bromotetradecane** as a versatile precursor. We will delve into its unique reactivity as a secondary alkyl bromide and provide detailed, field-proven protocols for its conversion into valuable functionalized derivatives through key organic transformations, including Grignard reactions, Suzuki cross-coupling, and various nucleophilic substitution reactions.

## Physicochemical Properties of 7-Bromotetradecane

A thorough understanding of the physical and chemical properties of **7-bromotetradecane** is essential for its effective use in synthesis. The following table summarizes its key characteristics.

Property	Value	Source
Molecular Formula	C <sub>14</sub> H <sub>29</sub> Br	PubChem
Molecular Weight	277.28 g/mol	PubChem
CAS Number	74036-97-8	PubChem
Appearance	Liquid (at room temperature)	-
Boiling Point	Data not readily available	-
Melting Point	Data not readily available	-
Density	Data not readily available	-
Solubility	Soluble in organic solvents (e.g., THF, diethyl ether, chloroform)	General chemical principles

## Core Concepts in the Reactivity of a Secondary Alkyl Bromide

The position of the bromine atom on the seventh carbon of the tetradecane chain classifies **7-bromotetradecane** as a secondary alkyl halide. This structural feature dictates its reactivity, which differs significantly from its primary isomer, 1-bromotetradecane.

In nucleophilic substitution reactions, secondary alkyl halides can proceed via both SN1 and SN2 mechanisms. The SN2 pathway, a single concerted step, is subject to steric hindrance, making it slower than for primary halides.<sup>[6][7][8][9]</sup> The SN1 pathway, involving a carbocation intermediate, is more favorable for secondary halides than primary ones, but rearrangements are a potential complication.

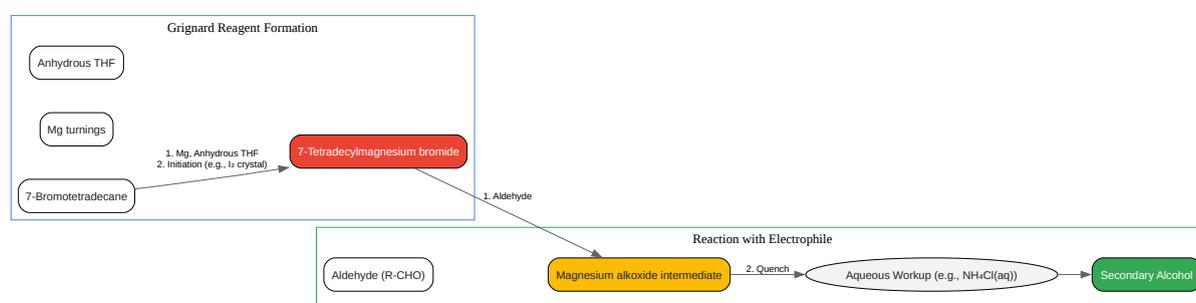
A critical competing pathway for secondary alkyl halides is E2 elimination, where a strong base removes a proton from a carbon adjacent to the bromine-bearing carbon, leading to the formation of an alkene.<sup>[10][11][12]</sup> The choice of base, solvent, and temperature is therefore crucial in directing the reaction towards either substitution or elimination.<sup>[10][12][13]</sup> Strong, bulky bases and higher temperatures generally favor E2 elimination.<sup>[10][12]</sup>

## Key Synthetic Transformations of 7-Bromotetradecane

### Grignard Reagent Formation and Subsequent Reactions

The formation of a Grignard reagent from **7-bromotetradecane** provides a powerful carbon-centered nucleophile for the construction of more complex molecules. However, the preparation of Grignard reagents from secondary alkyl halides can be more challenging than from their primary counterparts and may require activation of the magnesium.<sup>[14]</sup>

Workflow for Grignard Reagent Formation and Reaction with an Aldehyde:



[Click to download full resolution via product page](#)

Caption: Formation of a Grignard reagent and its subsequent reaction.

Protocol 1: Synthesis of a Secondary Alcohol via Grignard Reaction

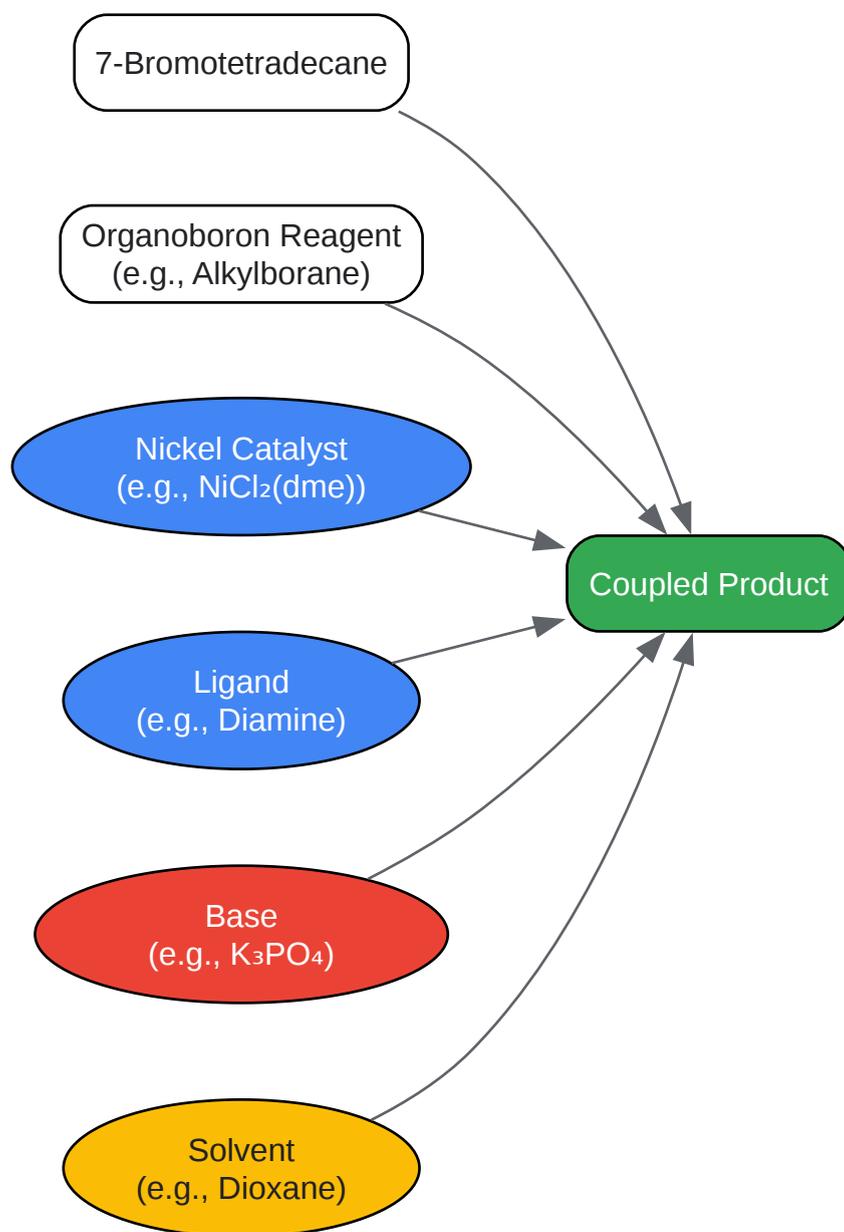
- Materials:
  - **7-Bromotetradecane** (1.0 equiv)
  - Magnesium turnings (1.2 equiv)
  - Anhydrous tetrahydrofuran (THF)
  - Iodine crystal (as initiator)
  - Aldehyde (e.g., benzaldehyde, 1.0 equiv)
  - Saturated aqueous ammonium chloride (NH<sub>4</sub>Cl) solution
  - Diethyl ether or ethyl acetate
  - Anhydrous magnesium sulfate (MgSO<sub>4</sub>) or sodium sulfate (Na<sub>2</sub>SO<sub>4</sub>)
- Procedure:
  - Apparatus Setup: Flame-dry all glassware under vacuum and allow to cool under an inert atmosphere (e.g., nitrogen or argon).[14]
  - Magnesium Activation: Place the magnesium turnings in a round-bottom flask equipped with a reflux condenser and a magnetic stir bar. Add a small crystal of iodine.[14]
  - Grignard Formation: Dissolve **7-bromotetradecane** in anhydrous THF. Add a small portion of this solution to the magnesium turnings. The reaction is initiated when the brown color of the iodine disappears and the solution becomes cloudy and gently refluxes.[14] Once initiated, add the remaining **7-bromotetradecane** solution dropwise to maintain a gentle reflux. After the addition is complete, continue stirring at room temperature or with gentle heating until most of the magnesium is consumed.

- Reaction with Aldehyde: Cool the Grignard reagent solution to 0 °C in an ice bath. Add a solution of the aldehyde in anhydrous THF dropwise. The reaction is exothermic.[14]
- Workup: After the reaction is complete (monitored by TLC), slowly quench the reaction by adding saturated aqueous NH<sub>4</sub>Cl solution.
- Extraction and Purification: Extract the aqueous layer with diethyl ether or ethyl acetate. Combine the organic layers, wash with brine, dry over anhydrous MgSO<sub>4</sub> or Na<sub>2</sub>SO<sub>4</sub>, filter, and concentrate under reduced pressure. Purify the crude secondary alcohol by column chromatography.

## Suzuki Cross-Coupling Reactions

The Suzuki reaction is a powerful method for forming carbon-carbon bonds. Nickel-catalyzed Suzuki cross-couplings have been developed that are effective for unactivated secondary alkyl halides, enabling the coupling of **7-bromotetradecane** with various organoboron reagents.[15][16][17]

Workflow for Nickel-Catalyzed Suzuki Cross-Coupling:



[Click to download full resolution via product page](#)

Caption: Key components of a Suzuki cross-coupling reaction.

#### Protocol 2: Nickel-Catalyzed Alkyl-Alkyl Suzuki Coupling

- Materials:
  - **7-Bromotetradecane** (1.0 equiv)
  - Alkylborane (e.g., 9-alkyl-9-BBN, 1.5 equiv)

- Nickel(II) chloride dimethoxyethane complex (NiCl<sub>2</sub>(dme)) (5 mol%)
- trans-N,N'-Dimethyl-1,2-cyclohexanediamine (10 mol%)
- Potassium phosphate (K<sub>3</sub>PO<sub>4</sub>) (3.0 equiv)
- Anhydrous dioxane
- Anhydrous methanol
- Procedure:
  - Reaction Setup: In a glovebox, add NiCl<sub>2</sub>(dme), the diamine ligand, and K<sub>3</sub>PO<sub>4</sub> to an oven-dried vial equipped with a magnetic stir bar.
  - Reagent Addition: Add anhydrous dioxane and anhydrous methanol. Stir the mixture for 5 minutes. Add the alkylborane, followed by **7-bromotetradecane**.
  - Reaction: Seal the vial and stir the reaction mixture at room temperature for 24-48 hours.
  - Workup and Purification: After the reaction is complete (monitored by GC-MS), dilute the mixture with diethyl ether, filter through a pad of celite, and concentrate the filtrate. Purify the crude product by column chromatography.

## Nucleophilic Substitution Reactions

**7-Bromotetradecane** can undergo substitution with a variety of nucleophiles to introduce different functional groups. As a secondary halide, the choice of nucleophile and reaction conditions is critical to favor substitution over elimination.[\[10\]](#)

### a) Amination

The introduction of a nitrogen-containing functional group is a common transformation. Direct alkylation of amines with **7-bromotetradecane** can be achieved, though modern catalytic methods often offer better selectivity and functional group tolerance.[\[18\]](#)[\[19\]](#)[\[20\]](#)

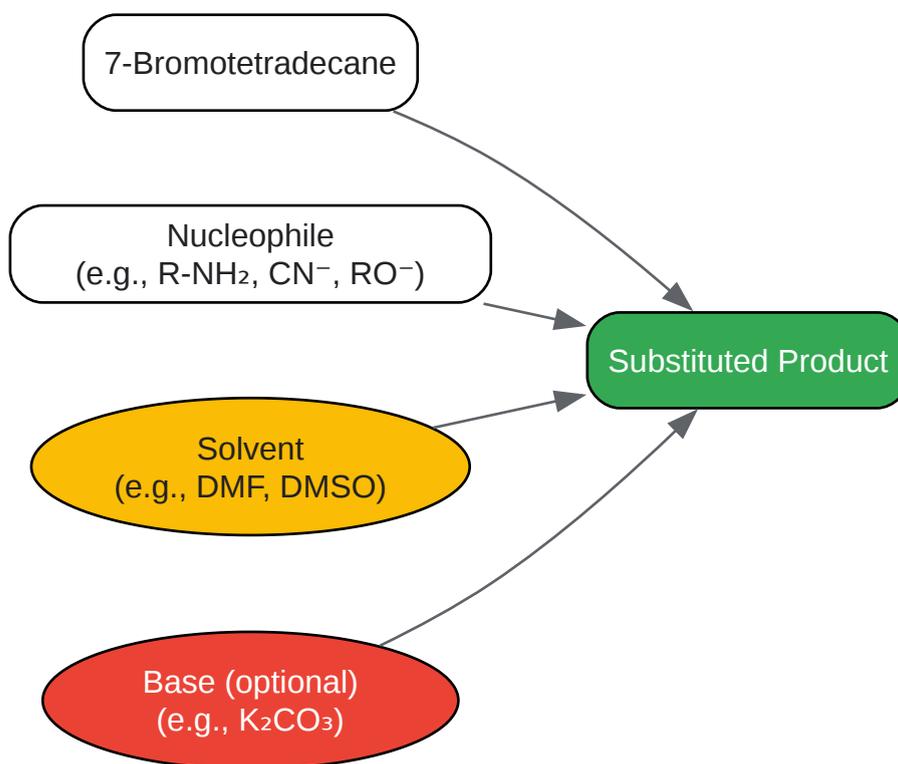
#### Protocol 3: Direct Amination with a Primary Amine

- Materials:
  - **7-Bromotetradecane** (1.0 equiv)
  - Primary amine (e.g., benzylamine, 1.5 equiv)
  - Potassium carbonate ( $K_2CO_3$ ) (2.0 equiv)
  - Anhydrous N,N-Dimethylformamide (DMF)
- Procedure:
  - Reaction Setup: Combine **7-bromotetradecane**, the primary amine, and potassium carbonate in anhydrous DMF in a round-bottom flask.
  - Reaction: Heat the reaction mixture at 60-80 °C and stir for 12-24 hours, monitoring the reaction by TLC or LC-MS.
  - Workup: Cool the reaction to room temperature and quench with water.
  - Extraction and Purification: Extract the product with ethyl acetate. Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, filter, and concentrate. Purify the crude secondary amine by column chromatography.

## b) Cyanation

The introduction of a nitrile group provides a versatile handle for further transformations. Nickel-catalyzed cyanation methods are effective for secondary alkyl bromides.[\[21\]](#)[\[22\]](#)[\[23\]](#)

Workflow for Nucleophilic Substitution (General):



[Click to download full resolution via product page](#)

Caption: General workflow for nucleophilic substitution reactions.

#### Protocol 4: Nickel-Catalyzed Cyanation

- Materials:
  - **7-Bromotetradecane** (1.0 equiv)
  - Zinc cyanide ( $\text{Zn}(\text{CN})_2$ ) (0.6 equiv)
  - Nickel(II) acetylacetonate ( $\text{Ni}(\text{acac})_2$ ) (5 mol%)
  - 4,4'-Di-tert-butyl-2,2'-bipyridine (dtbbpy) (5 mol%)
  - Zinc powder (10 mol%)
  - Anhydrous N,N-Dimethylacetamide (DMAc)
- Procedure:

- Reaction Setup: In a glovebox, add Ni(acac)<sub>2</sub>, dtbbpy, zinc powder, and Zn(CN)<sub>2</sub> to an oven-dried vial.
- Reagent Addition: Add anhydrous DMAc, followed by **7-bromotetradecane**.
- Reaction: Seal the vial and heat the reaction mixture at 80 °C for 24 hours.
- Workup and Purification: Cool the reaction to room temperature, dilute with ethyl acetate, and filter through a pad of celite. Wash the filtrate with aqueous NaHCO<sub>3</sub> and brine. Dry the organic layer over anhydrous Na<sub>2</sub>SO<sub>4</sub>, filter, and concentrate. Purify the crude nitrile by column chromatography.

## Conclusion

**7-Bromotetradecane** serves as a highly valuable and versatile precursor for the synthesis of a wide range of functionalized materials. By understanding its reactivity as a secondary alkyl halide and carefully selecting reaction conditions, researchers can effectively control the competition between substitution and elimination pathways. The protocols outlined in this guide provide a solid foundation for the successful application of **7-bromotetradecane** in the development of novel materials with tailored properties for diverse scientific and industrial applications.

## References

- Xia, A., Xie, X., Zhao, J., Zhang, C., & Liu, Y. (2018). Nickel-Catalyzed Cyanation of Unactivated Alkyl Chlorides or Bromides with Zn(CN)<sub>2</sub>. *Organic Letters*, 20(23), 7735–7739. Available at: [\[Link\]](#)
- Patsnap. (2025, July 15). Alkyl Chain Length Impact on Chemical Properties. Patsnap Eureka. Available at: [\[Link\]](#)
- Fisher Scientific. Amination. Available at: [\[Link\]](#)
- Organic Chemistry Portal. Nitrile synthesis by C-C coupling (cyanation). Available at: [\[Link\]](#)
- Yamamoto, Y., Yagishita, F., & Yamada, K. (2014). One-pot synthesis of cyanohydrin derivatives from alkyl bromides via incorporation of two one-carbon components by

consecutive radical/ionic reactions. *Beilstein Journal of Organic Chemistry*, 10, 113–117.

Available at: [\[Link\]](#)

- Kirchoff, J. H., Netherton, M. R., Hill, I. D., & Fu, G. C. (2002). Alkyl–Alkyl Suzuki Cross-Couplings of Unactivated Secondary Alkyl Chlorides. *Journal of the American Chemical Society*, 124(46), 13662–13663. Available at: [\[Link\]](#)
- BrainKart. (2018, February 19). Alkyl halides: Elimination versus substitution. Available at: [\[Link\]](#)
- University of Calgary. Chapter 7 Alkyl Halides and Nucleophilic Substitution. Available at: [\[Link\]](#)
- Saito, B., & Fu, G. C. (2007). Alkyl–Alkyl Suzuki Cross-Couplings of Unactivated Secondary Alkyl Halides at Room Temperature. *Journal of the American Chemical Society*, 129(31), 9602–9603. Available at: [\[Link\]](#)
- American Chemical Society. (2018, November 15). Nickel-Catalyzed Cyanation of Unactivated Alkyl Chlorides or Bromides with  $Zn(CN)_2$ . *Organic Letters*. Available at: [\[Link\]](#)
- Song, G., Nong, D.-Z., Li, J.-S., Li, G., Zhang, W., Cao, R., Wang, C., Xiao, J., & Xue, D. (2022). General Method for the Amination of Aryl Halides with Primary and Secondary Alkyl Amines via Nickel Photocatalysis. *The Journal of Organic Chemistry*, 87(16), 10285–10297. Available at: [\[Link\]](#)
- van der Meer, M. S., Smeets, S. A., van der Vlist, J., van der Zanden, S., van der Zwan, K. P., van der Weide, D. C., van der Vliet, L., van den Berg, M. A., & van der Meer, J. Y. (2025, March 19). Alkyl Chloride-Functionalized Polymers Mediate Oxidation of Thioethers Initiated by Ionizing Radiation. *ACS Applied Polymer Materials*. Available at: [\[Link\]](#)
- Strauss, M. J., Liu, K. X., Greaves, M. E., Dahl, J. C., Kim, S.-T., Wu, Y.-J., Schmidt, M. A., Scola, P. M., & Buchwald, S. L. (2024). Cu-Catalyzed Amination of Base-Sensitive Aryl Bromides and the Chemoselective N- and O-Arylation of Amino Alcohols. *Journal of the American Chemical Society*, 146(29), 18616–18625. Available at: [\[Link\]](#)
- Agrawal, P., & Kumar, A. (2018). Cross-Coupling Reactions of Alkyl Halides with Aryl Grignard Reagents Using a Tetrachloroferrate with an Innocent Counteranion. *European*

Journal of Organic Chemistry, 2018(44), 6140–6144. Available at: [\[Link\]](#)

- The Chemistry Notes. (2021, May 10). SN1 and SN2 reaction – Kinetics, Mechanism, Stereochemistry and Reactivity. Available at: [\[Link\]](#)
- University of Illinois Springfield. Elimination Reactions. Available at: [\[Link\]](#)
- Maqsad. Alkyl Halides | Structure, Reactivity & Preparation | Chemistry. Available at: [\[Link\]](#)
- Li, Y., Wang, Y., Zhang, Y., Wang, C., & Zhang, S. (2025, April 26). In Situ Polymerization of Long Alkyl Chain Functional Groups Enhances the Oil–Water Separation Performance of Porous Organic Polymers. *Polymers*. Available at: [\[Link\]](#)
- MacLeod, M. J., & Fu, G. C. (2014). Photoinduced, Copper-Catalyzed Carbon–Carbon Bond Formation with Alkyl Electrophiles: Cyanation of Unactivated Secondary Alkyl Chlorides at Room Temperature. *Journal of the American Chemical Society*, 136(28), 9826–9829. Available at: [\[Link\]](#)
- Chemistry Steps. (2025, August 8). Substitution and Elimination Reactions. Available at: [\[Link\]](#)
- Wang, Y., Li, Y., Zhang, Y., Wang, C., & Zhang, S. (2022, April 26). In Situ Polymerization of Long Alkyl Chain Functional Groups Enhances the Oil–Water Separation Performance of Porous Organic Polymers. *MDPI*. Available at: [\[Link\]](#)
- Lumen Learning. 8.5. Elimination reactions | Organic Chemistry 1: An open textbook. Available at: [\[Link\]](#)
- Organic Chemistry Portal. Grignard Reaction. Available at: [\[Link\]](#)
- Organic Syntheses. 6-CHLORO-1-HEXENE. Available at: [\[Link\]](#)
- University of Calgary. Chapter 8 Alkyl Halides and Elimination Reactions. Available at: [\[Link\]](#)
- Doadrio, J. C., Sousa, E. M. B., Izquierdo-Barba, I., Doadrio, A. L., Perez-Pariente, J., & Vallet-Regí, M. (2006). Functionalization of mesoporous materials with long alkyl chains as a strategy for controlling drug delivery pattern. *Journal of Materials Chemistry*, 16(5), 462–466. Available at: [\[Link\]](#)

- Myers, A. G. The Suzuki Reaction. Harvard University. Available at: [\[Link\]](#)
- Organic Chemistry Portal. Suzuki Coupling. Available at: [\[Link\]](#)
- Ashenhurst, J. (2011, October 14). Grignard Reagents For Addition To Aldehydes and Ketones. Master Organic Chemistry. Available at: [\[Link\]](#)
- Zhou, J., & Fu, G. C. (2004). Suzuki Cross-Couplings of Unactivated Secondary Alkyl Bromides and Iodides. *Journal of the American Chemical Society*, 126(5), 1340–1341. Available at: [\[Link\]](#)
- Quora. (2022, September 16). What is the order of reactivity for primary, secondary and tertiary alkyl halides in Sn2 reactions? Why is this the case? Available at: [\[Link\]](#)
- Deschaines, T. O., Schauer, P. A., & Schmedt auf der Günne, J. (2014). Long Alkyl Chain Organophosphorus Coupling Agents for in Situ Surface Functionalization by Reactive Milling. *Materials*, 7(8), 5674–5687. Available at: [\[Link\]](#)
- Michigan State University Department of Chemistry. Alkyl Halide Reactivity. Available at: [\[Link\]](#)
- Ciampi, S., Le, S., Nolan, R. L., & Gooding, J. J. (2016). Binary functionalization of H:Si(111) surfaces by alkyl monolayers with different linker atoms enhances monolayer stability. CORA. Available at: [\[Link\]](#)
- Everson, D. A., & Weix, D. J. (2012). Cross-Electrophile Coupling of Vinyl Halides with Alkyl Halides. *Journal of the American Chemical Society*, 134(13), 5798–5801. Available at: [\[Link\]](#)
- Mecking, S. (2016). Long-Chain Aliphatic Polymers To Bridge the Gap between Semicrystalline Polyolefins and Traditional Polycondensates. *Chemical Reviews*, 116(7), 4356–4393. Available at: [\[Link\]](#)
- Organic Chemistry Portal. Arylamine synthesis by amination (arylation). Available at: [\[Link\]](#)
- Proprep. Identify a secondary alkyl bromide and discuss its reactivity in organic reactions. Available at: [\[Link\]](#)

- LibreTexts Chemistry. (2022, December 28). 7: Alkyl Halides- Nucleophilic Substitution and Elimination. Available at: [\[Link\]](#)
- Scribd. Alkyl Halides: Nucleophilic Substitution & Elimination. Available at: [\[Link\]](#)
- Demin, A. M., Karyakina, E. N., & Egorov, A. M. (2015). Metalloenzymatic radical polymerization using alkyl halides as initiators. RSC Advances, 5(104), 85399–85403. Available at: [\[Link\]](#)
- University of Idaho. Chapter 11: Nucleophilic Substitution and Elimination Walden Inversion. Available at: [\[Link\]](#)
- Organic Chemistry Portal. Alkyl bromide synthesis by bromination or substitution. Available at: [\[Link\]](#)
- Chemistry Steps. (2025, November 13). Reactivity of Alkyl Halides in SN2 Reactions. Available at: [\[Link\]](#)
- BUSS ChemTech AG. ALKOXYLATION. Available at: [\[Link\]](#)
- Chemistry Steps. (2024, November 22). Alkyl Halides to Alcohols. Available at: [\[Link\]](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- 1. Alkyl Chain Length Impact on Chemical Properties [[eureka.patsnap.com](http://eureka.patsnap.com)]
- 2. In Situ Polymerization of Long Alkyl Chain Functional Groups Enhances the Oil–Water Separation Performance of Porous Organic Polymers - PMC [[pmc.ncbi.nlm.nih.gov](http://pmc.ncbi.nlm.nih.gov)]
- 3. Functionalization of mesoporous materials with long alkyl chains as a strategy for controlling drug delivery pattern - Journal of Materials Chemistry (RSC Publishing) [[pubs.rsc.org](http://pubs.rsc.org)]
- 4. [mdpi.com](http://mdpi.com) [[mdpi.com](http://mdpi.com)]

- [5. DSpace \[cora.ucc.ie\]](#)
- [6. SN1 and SN2 reaction – Kinetics, Mechanism, Stereochemistry and Reactivity. \[chemicalnote.com\]](#)
- [7. Alkyl Halides | Structure, Reactivity & Preparation | Chemistry | Maqsad \[maqsad.io\]](#)
- [8. quora.com \[quora.com\]](#)
- [9. Reactivity of Alkyl Halides in SN2 Reactions - Chemistry Steps \[chemistrysteps.com\]](#)
- [10. brainkart.com \[brainkart.com\]](#)
- [11. Substitution and Elimination Reactions - Chemistry Steps \[chemistrysteps.com\]](#)
- [12. 8.5. Elimination reactions | Organic Chemistry 1: An open textbook \[courses.lumenlearning.com\]](#)
- [13. ocw.uci.edu \[ocw.uci.edu\]](#)
- [14. pdf.smolecule.com \[pdf.smolecule.com\]](#)
- [15. Alkyl–Alkyl Suzuki Cross-Couplings of Unactivated Secondary Alkyl Chlorides - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [16. pubs.acs.org \[pubs.acs.org\]](#)
- [17. Suzuki Coupling \[organic-chemistry.org\]](#)
- [18. Lab Reporter \[fishersci.it\]](#)
- [19. pubs.acs.org \[pubs.acs.org\]](#)
- [20. Cu-Catalyzed Amination of Base-Sensitive Aryl Bromides and the Chemoselective N- and O-Arylation of Amino Alcohols - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [21. researchgate.net \[researchgate.net\]](#)
- [22. Nitrile synthesis by C-C coupling \(cyanation\) \[organic-chemistry.org\]](#)
- [23. pubs.acs.org \[pubs.acs.org\]](#)
- To cite this document: BenchChem. [7-Bromotetradecane: A Versatile Precursor for Advanced Functionalized Materials]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3281734#7-bromotetradecane-as-a-precursor-for-functionalized-materials>]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)